

An In-depth Technical Guide to the Safe Handling of Triethyl Methanetricarboxylate

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Compound of Interest

Compound Name: Triethyl methanetricarboxylate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **triethyl methanetricarboxylate** (CAS 6279-86-3), a reagent used in the synthesis of various compounds, including novel inhibitors of Hsp90 and dihydroquinoline-3-carboxylic acids as HIV-1 integrase inhibitors.^[1] Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing potential exposure risks.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **triethyl methanetricarboxylate** is presented in Table 1. This data is essential for the proper design of experiments and for understanding the substance's behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C10H16O6	[2]
Molecular Weight	232.23 g/mol	[2]
Appearance	White to almost white solid; clear, colorless liquid after melting	[1][3]
Melting Point	25-29 °C (77-84.2 °F)	[1][3][4]
Boiling Point	253 °C (487.4 °F) at 760 mmHg	[1][3][4]
Density	1.095 g/mL at 25 °C	[1]
Flash Point	> 110 °C (> 230 °F) - closed cup	[1][4]
Water Solubility	Immiscible	[1]
Refractive Index	n ₂₀ /D 1.424	[1]

Hazard Identification and Classification

Triethyl methanetricarboxylate is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source:[2]

Signal Word: Warning[2]

Pictogram:[2]

- GHS07 (Exclamation Mark)

Experimental Protocols for Hazard Assessment

While specific experimental protocols for **triethyl methanetricarboxylate** are not detailed in the provided safety data sheets, the hazard classifications are based on standardized testing guidelines, such as those established by the OECD (Organisation for Economic Co-operation and Development).

- Skin Irritation: Assessed using methods similar to OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). This typically involves applying the substance to the skin of laboratory animals and observing for signs of erythema and edema.
- Eye Irritation: Evaluated through methods analogous to OECD Test Guideline 405 (Acute Eye Irritation/Corrosion), where the substance is instilled into the eyes of test animals, followed by an assessment of corneal opacity, iritis, and conjunctivitis.
- Respiratory Irritation: Determined based on data from inhalation studies, often following guidelines like OECD Test Guideline 403 (Acute Inhalation Toxicity), which assess for signs of respiratory distress and pathological changes in the respiratory tract.

Safe Handling and Storage

Proper handling and storage procedures are paramount to prevent exposure and ensure the stability of **triethyl methanetricarboxylate**.

4.1. Engineering Controls

- Work in a well-ventilated area.[3]
- Use a local exhaust ventilation system to control the generation of dust or aerosols.[3]
- For more hazardous operations, a closed system may be necessary.[3]

4.2. Personal Protective Equipment (PPE) A risk assessment should be conducted to determine the appropriate level of PPE. The following are general recommendations:

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.[3][4] A face shield may be required in situations with a higher risk of splashing.[3]
Skin Protection	Chemical-resistant gloves (e.g., butyl rubber, nitrile rubber).[3][5] Protective clothing should be worn to prevent skin contact.[3]
Respiratory Protection	For operations that may generate dust or aerosols, a dust respirator (e.g., N95) is recommended.[3]

4.3. Hygiene Measures

- Wash hands and face thoroughly after handling.[3][6]
- Remove and wash contaminated clothing before reuse.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.

4.4. Storage Conditions

- Keep containers tightly closed.[3][4][6]
- Store in a cool, dry, and dark place.[1][3]
- Store in a well-ventilated area.[1][4]
- Store away from incompatible materials, such as strong oxidizing agents.[3][4]

The logical workflow for handling **triethyl methanetricarboxylate** is illustrated in the following diagram:

Caption: General workflow for handling **triethyl methanetricarboxylate**.

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

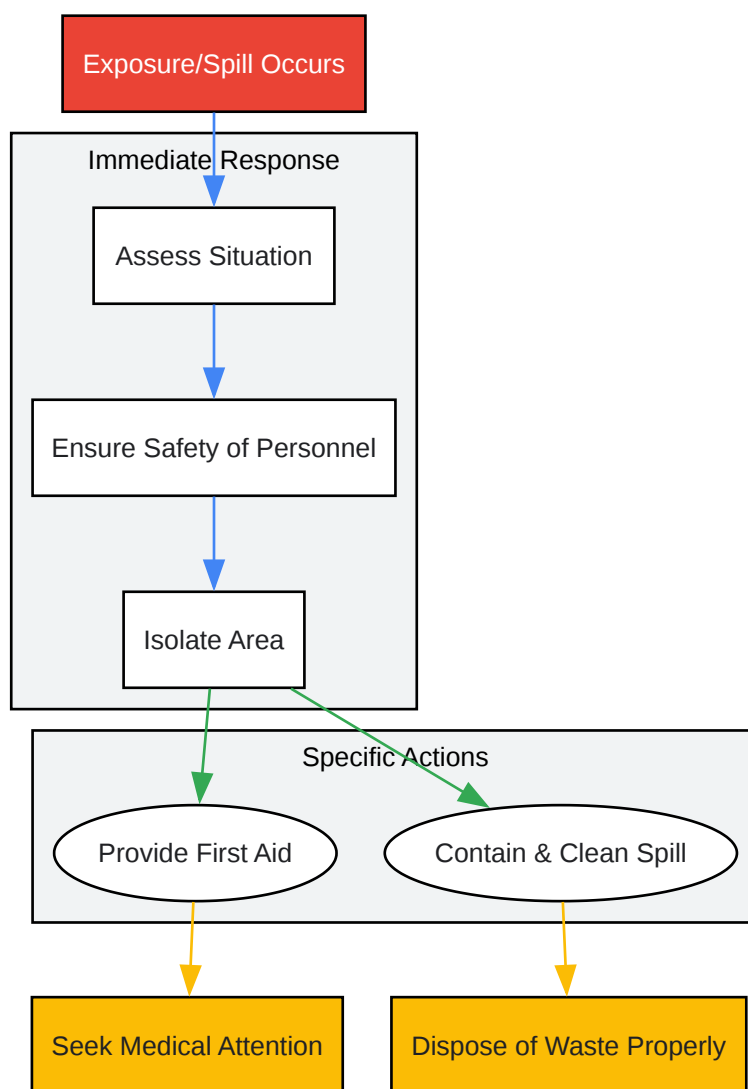
5.1. First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[3] Seek medical attention if you feel unwell.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of water.[3] [6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[3] Seek medical advice.
Ingestion	Rinse mouth with water.[3] Do NOT induce vomiting. Seek immediate medical attention.[4]

5.2. Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE.[4] Avoid breathing dust or vapors.[6]
- Environmental Precautions: Prevent the substance from entering drains, surface water, or groundwater.[5][6]
- Containment and Cleanup: For spills, sweep up the material and place it into a suitable, labeled container for disposal.[3][4] Avoid creating dust.[3]

The logical relationship for emergency response is outlined in the diagram below:



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Caption: Logical flow for emergency response to an incident.

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[4]
- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide (CO) and carbon dioxide (CO₂).[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Disposal Considerations

Dispose of waste material in accordance with all applicable local, state, and federal regulations. [6] Do not allow the chemical to enter drains or waterways. [6] Uncleaned containers should be treated as the product itself. [6]

This technical guide is intended to provide a comprehensive overview of the safety and handling of **triethyl methanetricarboxylate**. It is imperative that all users of this chemical familiarize themselves with this information and the full Safety Data Sheet (SDS) provided by their supplier before commencing any work.

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